

physical and chemical characteristics of dibenzyl azelate

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Compound of Interest

Compound Name: *Dibenzyl azelate*

Cat. No.: *B154685*

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An In-Depth Technical Guide to the Physical and Chemical Characteristics of **Dibenzyl Azelate**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical and chemical characteristics of **dibenzyl azelate**. It includes detailed data on its properties, experimental protocols for its synthesis and analysis, and insights into its potential applications, particularly in the context of drug development.

Core Chemical and Physical Properties

Dibenzyl azelate, with the IUPAC name dibenzyl nonanedioate, is the dibenzyl ester of the C9 dicarboxylic acid, azelaic acid. While it serves as a valuable plasticizer and a potential prodrug for azelaic acid, experimentally determined physical constants such as melting and boiling points are not widely reported in publicly available literature. For comparative purposes, data for related short-chain dialkyl azelates are provided alongside the known properties of **dibenzyl azelate**.

Table 1: Chemical Identifiers and Properties of Dibenzyl Azelate

Property	Value	Reference
IUPAC Name	dibenzyl nonanedioate	[1]
CAS Number	1932-84-9	[1]
Molecular Formula	C ₂₃ H ₂₈ O ₄	[1][2]
Molecular Weight	368.47 g/mol	[1]
Canonical SMILES	<chem>C1=CC=C(C=C1)COC(=O)CC CCCCC(=O)OCC2=CC=CC= C2</chem>	[1]
InChI	InChI=1S/C23H28O4/c24- 22(26-18-20-12-6-4-7-13- 20)16-10-2-1-3-11-17- 23(25)27-19-21-14-8-5-9-15- 21/h4-9,12-15H,1-3,10-11,16- 19H2	[1]
InChIKey	AEPUKSBIJZXFCI- UHFFFAOYSA-N	[1]
Predicted XlogP	5.2	[1]

Table 2: Physical Properties of Related Azelate Esters (for comparison)

Property	Diethyl Azelate	Dibutyl Azelate	Reference
Appearance	Colorless to light yellow liquid	Liquid	[3][4]
Melting Point	-16 to -15.8 °C	N/A	
Boiling Point	172 °C at 18 mmHg	336 °C	[4]
Density	0.973 g/mL at 25 °C	N/A	
Solubility	Soluble in ether, alcohol; insoluble in water	Insoluble in water	[3][4]

Experimental Protocols

Detailed methodologies for the synthesis and analysis of **dibenzyl azelate** are crucial for research and development. The following protocols are based on established esterification and analytical techniques for azelaic acid and its esters.

Synthesis of Dibenzyl Azelate via Fischer Esterification

This protocol describes a standard acid-catalyzed esterification.

Materials:

- Azelaic acid (1.0 eq)
- Benzyl alcohol (≥ 2.2 eq)
- Concentrated sulfuric acid (catalytic amount, e.g., 0.05 eq) or p-toluenesulfonic acid
- Toluene (as solvent and for azeotropic removal of water)
- Saturated sodium bicarbonate solution
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate or sodium sulfate

- Organic solvents for extraction and chromatography (e.g., ethyl acetate, hexane)

Procedure:

- Reaction Setup:** A mixture of azelaic acid, benzyl alcohol, and a catalytic amount of sulfuric acid in toluene is prepared in a round-bottom flask fitted with a Dean-Stark apparatus and a reflux condenser.
- Esterification:** The reaction mixture is heated to reflux. Water produced during the reaction is removed azeotropically and collected in the Dean-Stark trap. The reaction is monitored by Thin Layer Chromatography (TLC) or Gas Chromatography (GC) until the starting material is consumed.
- Work-up:** After cooling to room temperature, the reaction mixture is diluted with an organic solvent like ethyl acetate and washed sequentially with water, saturated sodium bicarbonate solution (to neutralize the acid catalyst), and brine.
- Purification:** The organic layer is dried over anhydrous magnesium sulfate, filtered, and the solvent is removed under reduced pressure. The crude product is then purified by column chromatography on silica gel to yield pure **dibenzyl azelate**.

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